

Addressing off-target effects of KLS-13019 in experiments

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Compound of Interest

Compound Name: KLS-13019
CAS No.: 1801243-39-9
Cat. No.: B608358

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Technical Support Center: KLS-13019 Experiments

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **KLS-13019**.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **KLS-13019**?

KLS-13019 is a synthetic analog of cannabidiol (CBD) that acts as an antagonist of the G protein-coupled receptor 55 (GPR55).^{[1][2][3]} Its therapeutic effects, particularly in the context of chemotherapy-induced peripheral neuropathy (CIPN), are also linked to the regulation of the mitochondrial sodium-calcium exchanger (mNCX-1).^[2]

Q2: What are the known on-target effects of **KLS-13019**?

As a GPR55 antagonist, **KLS-13019** has demonstrated potent anti-inflammatory properties.[1] In preclinical models of CIPN, it has been shown to prevent and reverse mechanical and cold allodynia in a dose-dependent manner.[3] Studies have also indicated that **KLS-13019** can reverse paclitaxel-induced decreases in cell viability in dorsal root ganglion (DRG) cultures.[4]

Q3: What is known about the off-target activity of **KLS-13019**?

KLS-13019 is reported to have a more focused mechanism of action and bind to fewer biological targets compared to CBD.[5][6] Specific screening studies have shown that **KLS-13019** has no detectable interactions with 5HT-1a, TRPV1, and PPAR γ receptors at a concentration of 10 μ M.[5] Furthermore, it was found to be devoid of activity at μ -, δ -, or κ -opioid receptors.[6] While one study noted modest affinity for the CB2 receptor, it did not exhibit affinity for the CB1 receptor at the tested concentration.[7] A comprehensive off-target binding profile across a wide range of receptors and kinases is not yet publicly available.

Q4: How does the potency and safety of **KLS-13019** compare to CBD?

In vitro studies have shown **KLS-13019** to be significantly more potent and safer than CBD. In a neuroprotection assay against ammonium acetate and ethanol-induced toxicity, **KLS-13019** was found to be 50-fold more potent and over 400-fold safer than CBD.[7]

Troubleshooting Guides

This section provides guidance on addressing common issues that may arise during experiments with **KLS-13019**.

Issue 1: Inconsistent or unexpected experimental results.

Potential Cause	Troubleshooting Steps
Compound Instability	KLS-13019 is a small molecule and may be susceptible to degradation. Prepare fresh working solutions for each experiment from a frozen stock. Avoid repeated freeze-thaw cycles.
Cell Culture Variability	Ensure consistent cell passage number, confluency, and media conditions. Regularly test for mycoplasma contamination.
Assay Conditions	Optimize inhibitor concentration and incubation times. A full dose-response curve should be generated to identify the optimal working concentration.
Off-Target Effects	Although KLS-13019 is reported to be selective, unexpected phenotypes could arise from off-target activities, especially at higher concentrations.

Issue 2: Suspected Off-Target Effects.

If you suspect that your experimental observations are due to off-target effects of **KLS-13019**, consider the following strategies:

Strategy	Description
Use a Structurally Unrelated GPR55 Antagonist	Confirm that the observed phenotype is reproducible with another GPR55 antagonist that has a different chemical scaffold. This strengthens the evidence that the effect is on-target.
Rescue Experiments	If KLS-13019 is inhibiting a specific pathway, attempt to "rescue" the phenotype by activating a downstream component of that pathway.
Target Knockdown/Knockout	Use siRNA, shRNA, or CRISPR/Cas9 to reduce the expression of GPR55. The effect of KLS-13019 should be diminished or absent in these cells if the activity is on-target.
Selectivity Profiling	If resources permit, perform a broad panel screen (e.g., kinase panel, receptor panel) to identify potential off-target interactions of KLS-13019 at the concentration used in your experiments.

Quantitative Data

Table 1: In Vitro Potency and Safety of **KLS-13019** vs. CBD

Compound	Neuroprotection EC ₅₀ (vs. NH ₄ OAc/EtOH)	Neurotoxicity TC ₅₀	Therapeutic Index (TC ₅₀ /EC ₅₀)
KLS-13019	0.04 μ M	300 μ M	7500
CBD	1.25 μ M	20 μ M	16

Data from Kinney et al., 2016. The neuroprotection assay measured the ability of the compounds to prevent damage to hippocampal neurons induced by ammonium acetate and ethanol.

Experimental Protocols

Protocol 1: GPR55 β -Arrestin Recruitment Assay

This assay is used to determine if **KLS-13019** acts as an antagonist at the GPR55 receptor by measuring its ability to inhibit agonist-induced β -arrestin recruitment.

Materials:

- HEK293 cells stably co-expressing GPR55 and a β -arrestin reporter system (e.g., PathHunter® β -arrestin assay from DiscoverX).
- GPR55 agonist (e.g., L- α -lysophosphatidylinositol - LPI).
- **KLS-13019**.
- Assay buffer and detection reagents specific to the chosen β -arrestin assay system.

Procedure:

- Seed the GPR55-expressing cells in a 384-well white, clear-bottom plate and incubate overnight.
- Prepare a dose-response curve of **KLS-13019** in assay buffer.
- Pre-incubate the cells with the various concentrations of **KLS-13019** for 10-30 minutes at 37°C.
- Add the GPR55 agonist (LPI) at a concentration that elicits a submaximal response (e.g., EC₈₀).
- Incubate for 60-90 minutes at 37°C.
- Add the detection reagents according to the manufacturer's protocol.
- Measure the chemiluminescent or fluorescent signal using a plate reader.
- Data Analysis: The inhibitory effect of **KLS-13019** is determined by the reduction in the agonist-induced signal. Calculate the IC₅₀ value from the dose-response curve.

Protocol 2: Intracellular Calcium Mobilization Assay

This protocol measures the ability of **KLS-13019** to block GPR55-mediated increases in intracellular calcium.

Materials:

- HEK293 cells expressing GPR55.
- Calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).
- GPR55 agonist (e.g., LPI).
- **KLS-13019**.
- Assay buffer (e.g., HBSS with 20 mM HEPES).

Procedure:

- Seed GPR55-expressing cells in a 96-well black, clear-bottom plate and culture overnight.
- Load the cells with Fluo-4 AM according to the manufacturer's instructions (typically 30-60 minutes at 37°C).
- Wash the cells with assay buffer to remove extracellular dye.
- Use a fluorescence plate reader with an integrated fluid-handling system (e.g., FLIPR, FlexStation) to measure baseline fluorescence.
- Add varying concentrations of **KLS-13019** to the wells and incubate for 10-20 minutes.
- Add a pre-determined concentration of the GPR55 agonist (LPI) and immediately begin recording the fluorescence signal over time.
- Data Analysis: The antagonist effect of **KLS-13019** is observed as a reduction in the peak fluorescence signal induced by the agonist. Calculate the IC₅₀ value.

Protocol 3: Mitochondrial Calcium Exchange Assay

This protocol assesses the effect of **KLS-13019** on mitochondrial calcium handling, a key secondary mechanism.

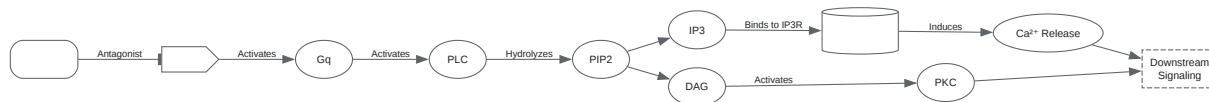
Materials:

- Primary neurons or a relevant cell line.
- Mitochondrial calcium indicator dye (e.g., Rhod-2 AM).
- Fluorescence microscope with live-cell imaging capabilities.
- **KLS-13019**.
- Agent to induce mitochondrial calcium uptake (e.g., a cell-permeable calcium ionophore like ionomycin, or a specific stimulus that triggers calcium release from the ER).

Procedure:

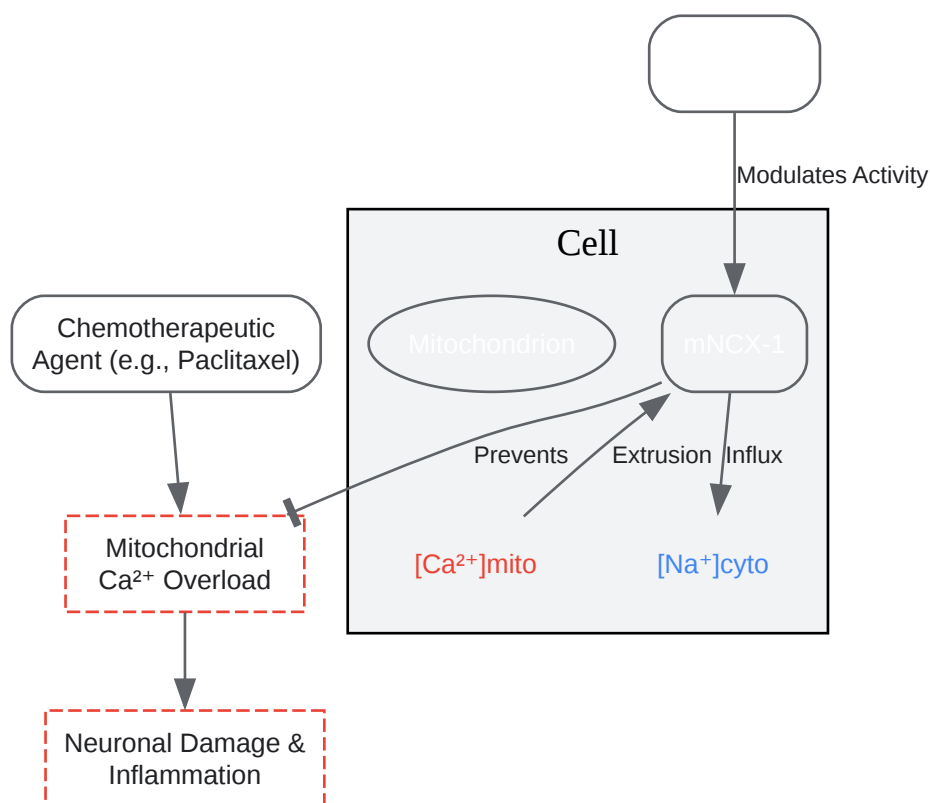
- Plate cells on glass-bottom dishes suitable for microscopy.
- Load cells with the mitochondrial calcium indicator dye (Rhod-2 AM) as per the manufacturer's protocol.
- Wash cells to remove excess dye.
- Acquire a baseline fluorescence image of the mitochondria.
- Treat the cells with **KLS-13019** for the desired pre-incubation time.
- Add the stimulus to induce mitochondrial calcium uptake.
- Acquire a time-lapse series of fluorescence images to monitor changes in mitochondrial calcium concentration.
- Data Analysis: Quantify the change in fluorescence intensity within the mitochondria over time. Compare the rate and magnitude of calcium uptake and extrusion in control versus **KLS-13019**-treated cells.

Visualizations



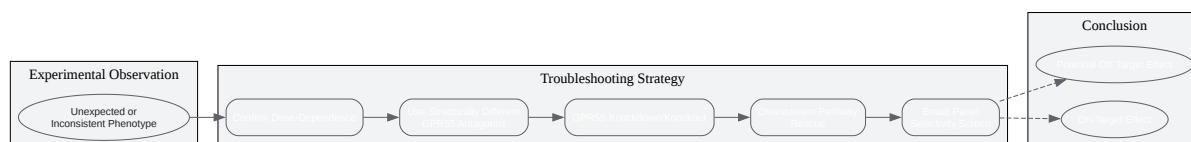
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Caption: GPR55 signaling pathway antagonized by **KLS-13019**.



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Caption: **KLS-13019** modulation of mNCX-1 activity.



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